

Application Notes and Protocols for DCOIT as a Marine Antifouling Agent

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Compound of Interest

Compound Name: 4,5-Dichloro-2-n-octyl-4-isothiazolin-3-one

Cat. No.: B1215704

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Introduction

4,5-dichloro-2-n-octyl-4-isothiazolin-3-one (DCOIT) is a broad-spectrum biocide widely employed as an active ingredient in marine antifouling paint formulations.[1][2] It serves as an effective alternative to organotin compounds, which have been largely phased out due to their significant environmental impact.[3] DCOIT is designed to prevent the settlement and growth of a wide range of marine fouling organisms, including bacteria, algae, barnacles, and fungi, on submerged surfaces.[1][4] This document provides detailed application notes and experimental protocols for the evaluation of DCOIT in antifouling paint formulations.

Application Notes

Chemical and Physical Properties

DCOIT is a white crystalline powder with a melting point of approximately 42.2-42.8°C.[5][6] It is slightly soluble in water but soluble in organic solvents such as ethanol and acetone.[5] The technical grade product is often a tan-to-brown waxy solid with a pungent aromatic odor.[6]

Table 1: Physical and Chemical Properties of DCOIT

Property	Value	References
Chemical Name	4,5-dichloro-2-n-octyl-4-isothiazolin-3-one	[6]
CAS Number	64359-81-5	[4]
Molecular Formula	C ₁₁ H ₁₇ Cl ₂ NOS	[4]
Molecular Weight	282.23 g/mol	[6]
Appearance	White crystalline powder	[5]
Melting Point	42.2 - 42.8 °C	[5]
Solubility in Water	14 ppm at 25 °C	[6]
log Kow	2.8 - 4.5	[6]
Vapor Pressure	7.4 x 10 ⁻⁶ mm Hg at 25 °C	[6]

Mechanism of Action

DCOIT functions by inhibiting essential enzymes involved in the energy metabolism of microorganisms.[7] Specifically, it targets the electron transport chain and oxidative phosphorylation, which are critical for the generation of adenosine triphosphate (ATP), the primary energy currency of cells.[7] This disruption of energy production leads to the inhibition of growth and ultimately the death of fouling organisms.



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Caption: Mechanism of action of DCOIT as an antifouling agent.

Formulation Guidelines

DCOIT is incorporated into both solvent-based and water-based marine paint formulations.[8] [9] The concentration of DCOIT in commercial antifouling paints typically ranges from $1.9 \pm 1.9\%$ (w/w).[1] It is often used as a co-biocide to enhance the antifouling efficacy of other active ingredients like cuprous oxide.[1] Formulations are designed to have a controlled release of the biocide to provide long-term protection.[4] Encapsulation of DCOIT in nanostructured materials like silica has been explored to reduce its leaching rate and environmental impact.[10][11]

Table 2: Typical Concentration of DCOIT in Antifouling Paint Formulations

Formulation Component	Concentration Range (% w/w)	Purpose	References
DCOIT	0.5 - 5.0	Primary biocide	[1]
Cuprous Oxide	10 - 40	Co-biocide	[1]
Binder (e.g., Vinyl, Acrylic)	20 - 50	Forms the paint film	[12]
Solvents	20 - 40	Dissolves binder and additives	[8]
Pigments & Fillers	10 - 30	Provides color and mechanical properties	[13]
Additives (e.g., Stabilizers)	< 5	Improves paint properties	[14]

Environmental Fate and Ecotoxicity

DCOIT is promoted as an environmentally acceptable antifoulant due to its relatively rapid degradation in the marine environment.[15] Its half-life in seawater can range from less than a day to over a week, depending on environmental conditions such as sunlight and microbial activity.[7][10] Degradation involves the cleavage of the isothiazolone ring, leading to less toxic compounds.[10] However, concerns have been raised about its potential toxicity to non-target marine organisms, including endocrine-disrupting effects.[16][17]

Table 3: Ecotoxicity Data for DCOIT against Various Marine Organisms

Organism	Endpoint	Concentration (µg/L)	References
Perna perna (Bivalve) - Gametes	40 min-EC ₅₀ (Fertilization)	0.063	[11]
Perna perna (Bivalve) - Embryos	48 h-EC ₅₀ (Larval Development)	12.4	[11]
Perna perna (Bivalve) - Juveniles	72 h-EC ₅₀ (Byssus Production)	96.1	[11]
Oryzias melastigma (Marine Medaka)	28-day Exposure	3	[16]
Litopenaeus vannamei (Shrimp)	28-day Survival	> 30	[18]
EPC Cell Line	24-hour IC ₅₀	1110	[19]
EPC Cell Line	96-hour IC ₅₀	1030	[19]

Experimental Protocols

Protocol 1: Evaluation of Antifouling Efficacy using Static Immersion Test (Modified from ASTM D3623/D6990)

This protocol describes a static immersion test to evaluate the antifouling performance of paint formulations containing DCOIT in a natural marine environment.

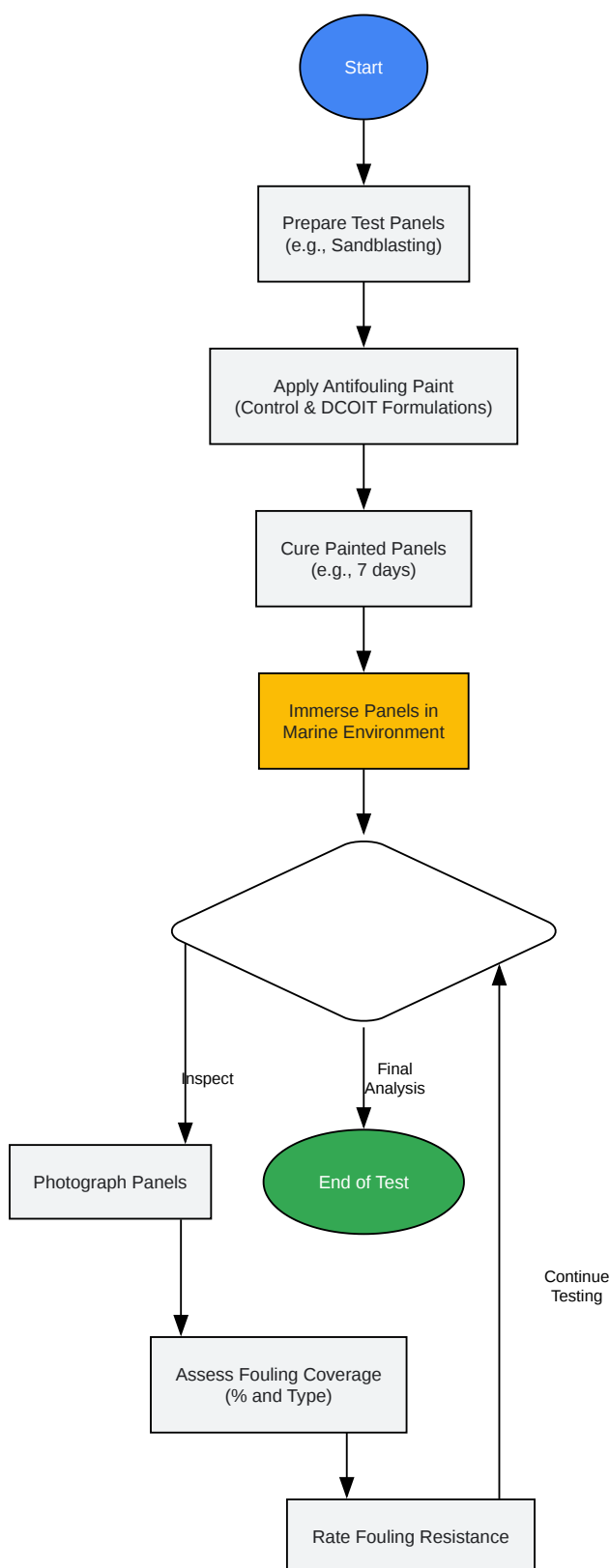
1. Materials and Equipment:

- Test panels (e.g., 10 cm x 15 cm fiberglass or steel plates)[\[20\]](#)
- Antifouling paint formulations (with and without DCOIT as control)
- Paint application equipment (brushes, rollers, or spray gun)
- Wet film thickness gauge

- Test rack for panel immersion
- Underwater camera
- Data sheets for recording observations

2. Procedure:

- **Panel Preparation:** Prepare test panels according to standard procedures (e.g., sandblasting for steel panels).[\[20\]](#)
- **Paint Application:** Apply the antifouling paint formulations to the test panels, ensuring a uniform coating thickness. Use a wet film thickness gauge to monitor application. Prepare a negative control panel (coated with a non-toxic paint) and a positive control (a commercial antifouling paint with known performance).[\[21\]](#)
- **Curing:** Allow the painted panels to cure according to the manufacturer's instructions (typically 7 days at ambient temperature).
- **Immersion:** Securely attach the cured panels to a test rack and immerse them in a marine environment with known high fouling pressure.[\[22\]](#) The panels should be submerged vertically at a depth of 1-3 meters.[\[20\]](#)
- **Evaluation:**
 - Periodically (e.g., monthly) remove the test rack from the water for inspection.
 - Photograph each panel to document the extent and type of fouling.
 - Visually assess the percentage of the panel surface covered by different types of fouling organisms (e.g., slime, algae, barnacles).[\[23\]](#)
 - Rate the fouling resistance on a scale (e.g., 0 = completely fouled, 100 = no fouling).
- **Data Analysis:** Compare the fouling ratings of the DCOIT-containing formulations to the negative and positive controls over the immersion period.



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Caption: Workflow for static immersion testing of antifouling paints.

Protocol 2: Laboratory Bioassay for Barnacle Larvae Settlement (Modified from Pansch et al., 2017)

This protocol outlines a laboratory-based bioassay to assess the effectiveness of DCOIT-containing coatings in preventing the settlement of barnacle larvae.

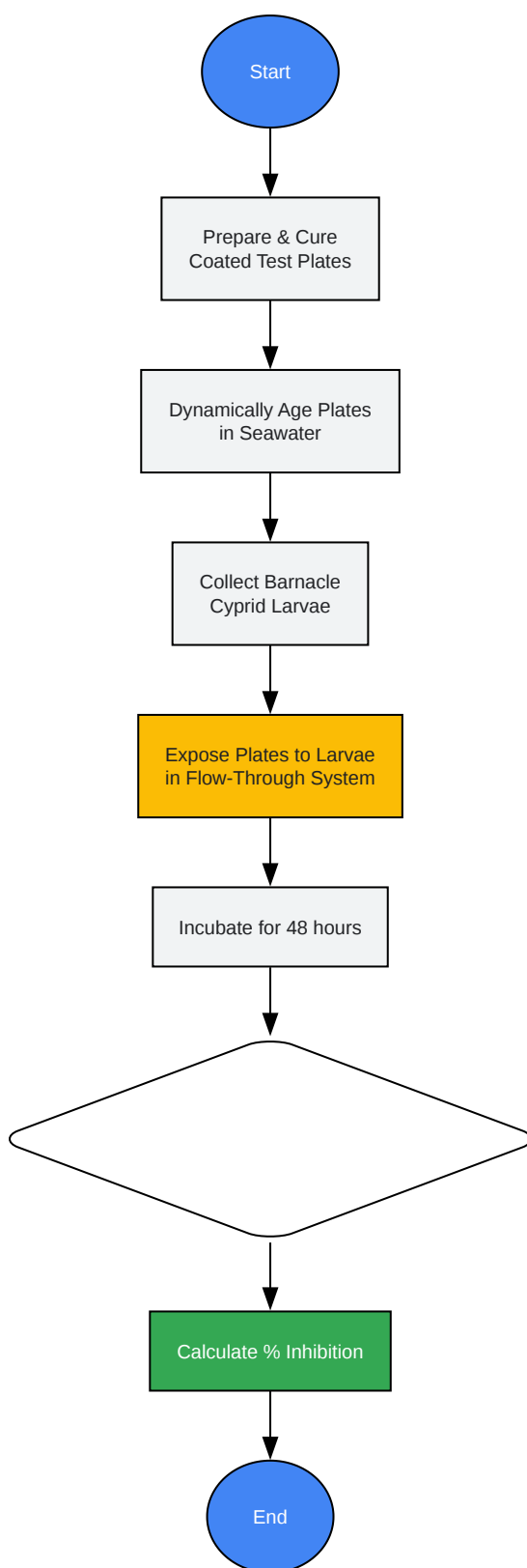
1. Materials and Equipment:

- Test plates coated with antifouling formulations
- Barnacle larvae (cyprids) of a common fouling species (e.g., *Amphibalanus amphitrite*)
- Flow-through system with controlled water flow
- Stereomicroscope
- Filtered seawater
- Petri dishes or multi-well plates

2. Procedure:

- Coating Preparation: Prepare and cure test plates as described in Protocol 1.
- Aging: Age the coated plates in a dynamic system (e.g., rotating drum) with flowing seawater for a specified period (e.g., 45 days) to simulate in-service conditions.^[7]
- Larvae Collection: Collect competent barnacle cyprid larvae.
- Exposure:
 - Place the aged test plates in petri dishes or the flow-through chamber.
 - Introduce a known number of cyprid larvae (e.g., 20-30) into each chamber.
 - Maintain a constant flow of filtered seawater at a controlled temperature (e.g., 25°C).

- Settlement Assessment: After a defined exposure period (e.g., 48 hours), count the number of settled and metamorphosed barnacles on each test surface using a stereomicroscope.[\[24\]](#)
- Data Analysis: Calculate the percentage of settlement inhibition for each DCOIT formulation compared to the control.



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Caption: Experimental workflow for barnacle larvae settlement bioassay.

Protocol 3: Determination of DCOIT Leaching Rate (Based on ASTM D6903-07)

This protocol provides a method for determining the rate at which DCOIT leaches from an antifouling coating in a laboratory setting.

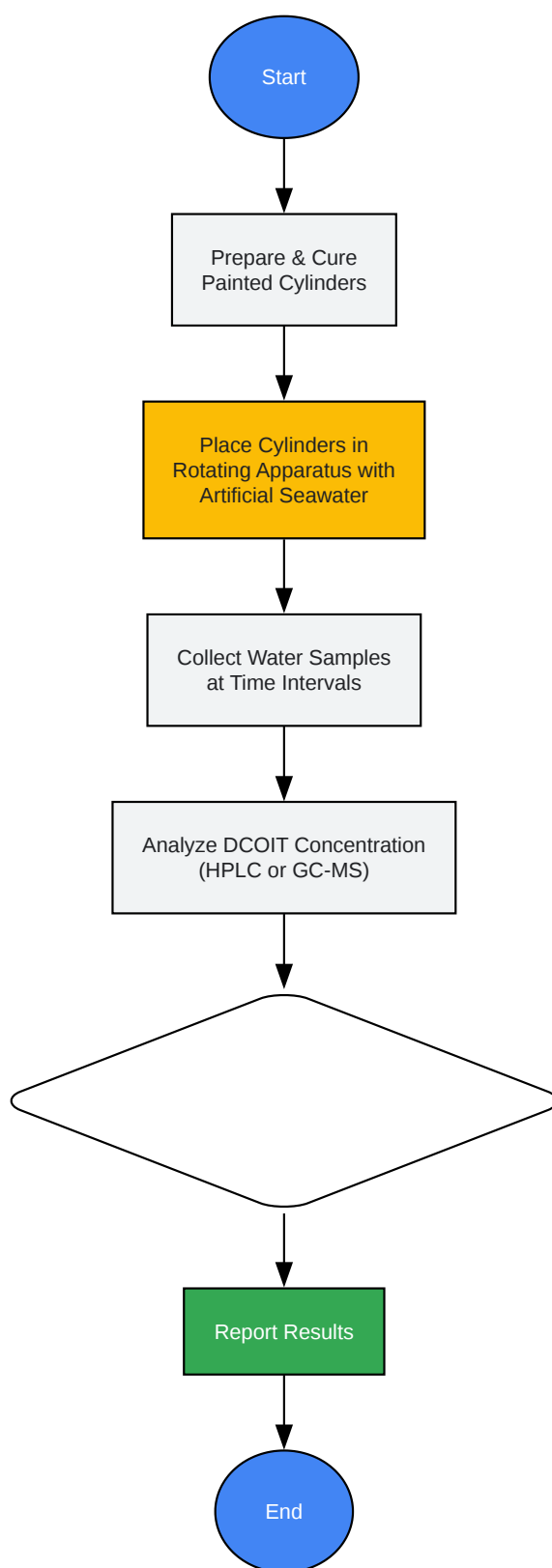
1. Materials and Equipment:

- Painted test cylinders
- Rotating cylinder apparatus
- Artificial seawater
- Sample collection vials
- Analytical instrumentation for DCOIT quantification (e.g., HPLC or GC-MS)
- DCOIT analytical standard

2. Procedure:

- Cylinder Preparation: Coat test cylinders with the antifouling paint and allow them to cure.
- Leaching Test Setup:
 - Place each painted cylinder in a container with a known volume of artificial seawater.
 - Use a rotating apparatus to turn the cylinders at a constant speed to simulate water flow.
- Sample Collection: At specified time intervals (e.g., 1, 3, 7, 14, 21, 28, 35, and 45 days), collect a water sample from each container. Replenish the container with fresh artificial seawater.^[18]
- Sample Analysis:
 - Extract DCOIT from the water samples using an appropriate method (e.g., solid-phase extraction).

- Analyze the extracts using a calibrated HPLC or GC-MS to determine the concentration of DCOIT.
- Data Calculation:
 - Calculate the mass of DCOIT leached during each time interval.
 - Divide the mass by the surface area of the painted cylinder and the time interval to determine the leaching rate ($\mu\text{g}/\text{cm}^2/\text{day}$).[\[18\]](#)



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Caption: Logical relationship for determining DCOIT leaching rate.

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References

- 1. biotechnologiebt.it [biotechnologiebt.it]
- 2. oceanrep.geomar.de [oceanrep.geomar.de]
- 3. Marine biofilms on different fouling control coating types reveal differences in microbial community composition and abundance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. fera.co.uk [fera.co.uk]
- 5. OECD 201: Freshwater Alga and Cyanobacteria: Growth Inhibition Test | Scymaris [scymaris.com]
- 6. mdpi.com [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. scribd.com [scribd.com]
- 9. checkout-uat.accord.bsi-dev.net [checkout-uat.accord.bsi-dev.net]
- 10. imf.primo.exlibrisgroup.com [imf.primo.exlibrisgroup.com]
- 11. poseidonsciences.com [poseidonsciences.com]
- 12. "Omics" Techniques Used in Marine Biofouling Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 13. standards.globalspec.com [standards.globalspec.com]
- 14. biotechnologiebt.it [biotechnologiebt.it]
- 15. standards.iteh.ai [standards.iteh.ai]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. fera.co.uk [fera.co.uk]
- 18. researchgate.net [researchgate.net]
- 19. oecd.org [oecd.org]
- 20. file.yizimg.com [file.yizimg.com]
- 21. img.antpedia.com [img.antpedia.com]

- 22. Center for Corrosion and Biofouling Control > Static Immersion Testing | Florida Tech [research.fit.edu]
- 23. endures.co.uk [endures.co.uk]
- 24. researchgate.net [researchgate.net]
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